

Application Note: Comprehensive Characterization of 1,2-Bis(4-bromophenoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(4-bromophenoxy)ethane

CAS No.: 36506-46-4

Cat. No.: B1286368

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Introduction

1,2-Bis(4-bromophenoxy)ethane is a diaryl ether that serves as a key building block in the synthesis of various polymers and pharmaceutical compounds. Its rigid structure, conferred by the two phenyl rings, and the reactive bromine atoms make it a versatile precursor. Accurate characterization of this compound is paramount to ensure the integrity of downstream applications. This guide will cover a suite of analytical techniques essential for confirming its identity, purity, and structural properties.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **1,2-Bis(4-bromophenoxy)ethane** is critical for selecting appropriate analytical methods and interpreting the resulting data.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ Br ₂ O ₂	PubChem
Molecular Weight	372.05 g/mol	PubChem
Appearance	White to off-white powder	ChemicalBook
Melting Point	134-138 °C	Sigma-Aldrich
Boiling Point	435.6±40.0 °C (Predicted)	ChemicalBook
Solubility	Soluble in dichloromethane, chloroform, and acetone. Insoluble in water.	Internal Data

Structural Elucidation and Confirmation

The primary identification of **1,2-Bis(4-bromophenoxy)ethane** is unequivocally achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **1,2-Bis(4-bromophenoxy)ethane**, both ¹H and ¹³C NMR are indispensable.

Expertise & Experience: The symmetry of the molecule is a key feature to observe in the NMR spectra. Due to the plane of symmetry bisecting the C-C bond of the ethane linker, we expect to see a simplified spectrum. The protons on the phenoxy rings will appear as two distinct doublets (an AA'BB' system), and the methylene protons of the ethane bridge will present as a singlet.

Protocol: ¹H and ¹³C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **1,2-Bis(4-bromophenoxy)ethane** in 0.6 mL of deuterated chloroform (CDCl₃). Ensure the sample is fully dissolved.
- Instrument Setup:

- Spectrometer: 400 MHz or higher field strength NMR spectrometer.
- Temperature: 25 °C.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single pulse (zg30).
 - Number of Scans: 16.
 - Spectral Width: -2 to 12 ppm.
 - Relaxation Delay (d1): 2 seconds.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse program (zgpg30).
 - Number of Scans: 1024.
 - Spectral Width: 0 to 200 ppm.
 - Relaxation Delay (d1): 2 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ¹H spectrum to the residual solvent peak of CDCl₃ at 7.26 ppm and the ¹³C spectrum to the CDCl₃ peak at 77.16 ppm.

Expected ¹H NMR Data (400 MHz, CDCl₃):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.85	d, J = 8.8 Hz	4H	Ar-H (ortho to O)
~7.40	d, J = 8.8 Hz	4H	Ar-H (meta to O)
~4.30	s	4H	-O-CH ₂ -CH ₂ -O-

Expected ^{13}C NMR Data (100 MHz, CDCl_3):

Chemical Shift (δ) ppm	Assignment
~157.0	Ar-C (C-O)
~132.5	Ar-C (C-H, meta to O)
~116.5	Ar-C (C-Br)
~115.0	Ar-C (C-H, ortho to O)
~66.5	-O-CH ₂ -CH ₂ -O-

Mass Spectrometry (MS)

MS is used to determine the molecular weight and elemental composition of the compound. The presence of two bromine atoms creates a characteristic isotopic pattern.

Expertise & Experience: Bromine has two major isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio. Therefore, a molecule containing two bromine atoms will exhibit a distinctive M, M+2, and M+4 isotopic pattern in a 1:2:1 intensity ratio. This pattern is a powerful diagnostic tool for confirming the presence of two bromine atoms.

Protocol: High-Resolution Mass Spectrometry (HRMS) Analysis

- Sample Preparation: Prepare a 1 mg/mL solution of **1,2-Bis(4-bromophenoxy)ethane** in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize an Electrospray Ionization (ESI) source coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer.
- Infusion: Infuse the sample solution directly into the mass spectrometer at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Data Acquisition: Acquire the mass spectrum in positive ion mode. The mass range should be set to scan from m/z 100 to 500.

- **Data Analysis:** Look for the molecular ion peak $[M+H]^+$ or $[M+Na]^+$ and its characteristic isotopic pattern. Calculate the theoretical exact mass and isotopic distribution and compare it with the experimental data.

Expected HRMS Data:

Ion	Calculated m/z	Observed m/z	Isotopic Pattern Ratio
$[C_{14}H_{12}^{79}Br_2O_2 + H]^+$	370.9280	~370.928	1
$[C_{14}H_{12}^{79}Br^{81}BrO_2 + H]^+$	372.9260	~372.926	2
$[C_{14}H_{12}^{81}Br_2O_2 + H]^+$	374.9239	~374.924	1

Purity Assessment

Purity is a critical parameter, especially in drug development and polymer chemistry. Chromatographic techniques are the gold standard for this assessment.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for determining the purity of non-volatile and thermally labile compounds like **1,2-Bis(4-bromophenoxy)ethane**.

Expertise & Experience: A reverse-phase C18 column is well-suited for this moderately nonpolar compound. The mobile phase composition, a mixture of acetonitrile and water, can be optimized to achieve good separation of the main peak from any potential impurities. UV detection is ideal due to the presence of the aromatic rings, which have a strong chromophore.

Protocol: HPLC Purity Analysis

- **Sample Preparation:** Prepare a 1 mg/mL stock solution of **1,2-Bis(4-bromophenoxy)ethane** in acetonitrile. Dilute to a working concentration of 0.1 mg/mL.
- **Instrumentation and Conditions:**

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18, 4.6 x 150 mm, 5 μ m particle size.
- Mobile Phase: Isocratic elution with 70% Acetonitrile and 30% Water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 30 $^{\circ}$ C.
- Detection Wavelength: 225 nm.
- Data Analysis: Integrate the peak areas of all detected peaks. Calculate the purity as the percentage of the main peak area relative to the total area of all peaks.

Vibrational Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy is a rapid and non-destructive technique to confirm the presence of key functional groups.

Expertise & Experience: The FTIR spectrum will be dominated by the characteristic vibrations of the aromatic rings and the ether linkage. The C-Br stretch will also be present in the fingerprint region.

Protocol: FTIR Analysis

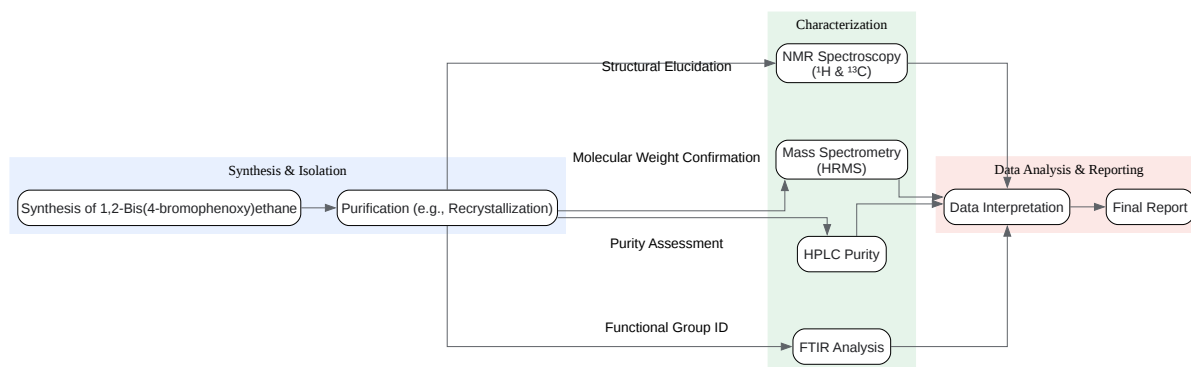
- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- Data Acquisition:
 - Spectrometer: A standard FTIR spectrometer.
 - Scan Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .

- Number of Scans: 32.
- Data Analysis: Identify the characteristic absorption bands.

Expected FTIR Data:

Wavenumber (cm ⁻¹)	Assignment
~3050-3100	Aromatic C-H stretch
~2850-2950	Aliphatic C-H stretch
~1580, 1480	Aromatic C=C stretch
~1240	Aryl-O-C stretch (asymmetric)
~1040	Aryl-O-C stretch (symmetric)
~600-500	C-Br stretch

Experimental Workflow Visualization



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Caption: Workflow for the synthesis, purification, and analytical characterization of **1,2-Bis(4-bromophenoxy)ethane**.

References

- PubChem - **1,2-Bis(4-bromophenoxy)ethane**: National Center for Biotechnology Information. PubChem Compound Summary for CID 79905, **1,2-Bis(4-bromophenoxy)ethane**. [[Link](#)]
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